

Application Note: Synthesis of C-Terminally Caged Peptides Using Z-Tyr(tBu)-ONB

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Compound of Interest

Compound Name: Z-Tyr(tbu)-onb

CAS No.: 16879-89-3

Cat. No.: B1426285

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Part 1: Strategic Overview & Chemical Logic

The Reagent: Z-Tyr(tBu)-ONB

- Chemical Name: Z-O-tert-Butyl-L-tyrosine 4-nitrobenzyl ester^[1]
- CAS: 16879-89-3^[1]
- Function: Provides a pre-formed "Caged C-Terminus" for solution-phase peptide elongation.^[1]
- Orthogonality Challenge:
 - Z (Benzyloxycarbonyl): N-terminal protection.^[2] Usually removed by Hydrogenolysis () or strong acid (HBr/AcOH).
 - tBu (tert-butyl): Side-chain protection.^{[1][2][3][4]} Removed by Trifluoroacetic Acid (TFA).^[3]
 - ONB (o-nitrobenzyl): C-terminal Photocage.^[1] Cleaved by UV light (

).^[1] Warning: Nitro groups are reduced to amines by

, destroying the cage.

- Conclusion: Standard Hydrogenolysis cannot be used to remove the Z-group without destroying the ONB cage. Therefore, Acidolytic Cleavage (HBr/AcOH) is the required deprotection strategy, necessitating a specific workflow described below.

The "Caged C-Terminus" Application

This protocol is specifically for synthesizing peptides where the C-terminal Tyrosine acts as the photoswitch.^[1]

- State A (Dark): Peptide-Tyr-ONB (Biologically Inactive due to blocked C-terminus).^[1]
- State B (UV Irradiated): Peptide-Tyr-OH (Biologically Active).^[1]

Part 2: Experimental Protocols

Protocol A: Preparation of the C-Terminal Core (H-Tyr-ONB)

Rationale: The commercial starting material **Z-Tyr(tBu)-ONB** is fully protected. To begin peptide coupling, the N-terminal Z-group must be removed. Since

destroys the ONB group, we use HBr. Note that HBr will also remove the acid-labile tBu group, yielding the free phenol. This is acceptable for solution-phase synthesis if coupling conditions are controlled.^[1]

Materials:

- **Z-Tyr(tBu)-ONB** (1.0 eq)^[1]
- HBr (33% in Acetic Acid)^[1]
- Diethyl Ether (cold)^[1]
- Methanol/Water^[1]

Step-by-Step:

- Dissolution: Dissolve **Z-Tyr(tBu)-ONB** () in of glacial acetic acid.
- Deprotection: Add of HBr in Acetic Acid. Stir at room temperature for 30–45 minutes.
 - Mechanism:[1][5] Acidolysis cleaves the Z-carbamate to the amine hydrobromide and cleaves the tBu ether to the phenol. The ONB ester remains intact (electron-deficient nitrobenzyl esters are relatively acid-stable).
- Precipitation: Pour the reaction mixture into of cold diethyl ether. The product, H-Tyr-ONB HBr, will precipitate.[1]
- Isolation: Filter the precipitate, wash extensively with cold ether to remove benzyl bromide byproducts, and dry under vacuum.
- Validation: Verify by ESI-MS. Expected mass: (for Tyr-ONB free base).[1]

Protocol B: Stepwise Solution Phase Elongation (Boc Strategy)

Rationale: Since the C-terminus is an ester (ONB), we use the Boc/TFA strategy for chain elongation. We avoid Fmoc/Piperidine because secondary amines (piperidine) can sometimes cause premature cleavage or transesterification of sensitive esters, although ONB is generally base-stable.[1] Boc chemistry is preferred here to maintain orthogonality with the final photo-step.[1]

Materials:

- H-Tyr-ONB

HBr (from Protocol A)[1]

- Boc-Amino Acid-OSu (Hydroxysuccinimide ester) or Boc-AA-OH/EDC/HOBt[1]
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)[1]
- DMF (anhydrous)[1]

Step-by-Step:

- Neutralization: Dissolve H-Tyr-ONB

HBr (

) in DMF (

). Add TEA (

, carefully titrated) to neutralize the HBr salt.

- Critical: Do not use excess base. High pH can promote O-acylation of the free Tyrosine phenol.

- Coupling: Add Boc-Xaa-OSu (

).[1] Stir at room temperature for 4–12 hours.

- Note: Active esters (OSu) react preferentially with the primary amine over the phenolic hydroxyl.

- Workup:

- Dilute with Ethyl Acetate.

- Wash with

Citric Acid (removes unreacted amine).

- Wash with

(removes unreacted acid/OSu).[1]
- Wash with Brine, Dry over

, Concentrate.
- N-Terminal Deprotection (TFA):
 - Dissolve the intermediate (Boc-Xaa-Tyr-ONB) in

TFA/DCM (

).[1]
 - Stir for 30 minutes. (Removes Boc; ONB is stable).
 - Evaporate TFA/DCM. Co-evaporate with toluene to remove traces of TFA.
- Repeat: Repeat Steps 1–4 until the full sequence is assembled.
- Final Product: H-Peptide-Tyr-ONB.

Protocol C: Photolysis (Uncaging)

Materials:

- UV Lamp (

, e.g., Mercury arc or LED)
- Quartz cuvette or glass vial (borosilicate filters some UV, quartz is best)
- Solvent: PBS (pH 7.4) or Methanol/Water[1]

Step-by-Step:

- Dissolve the caged peptide in the buffer (

).

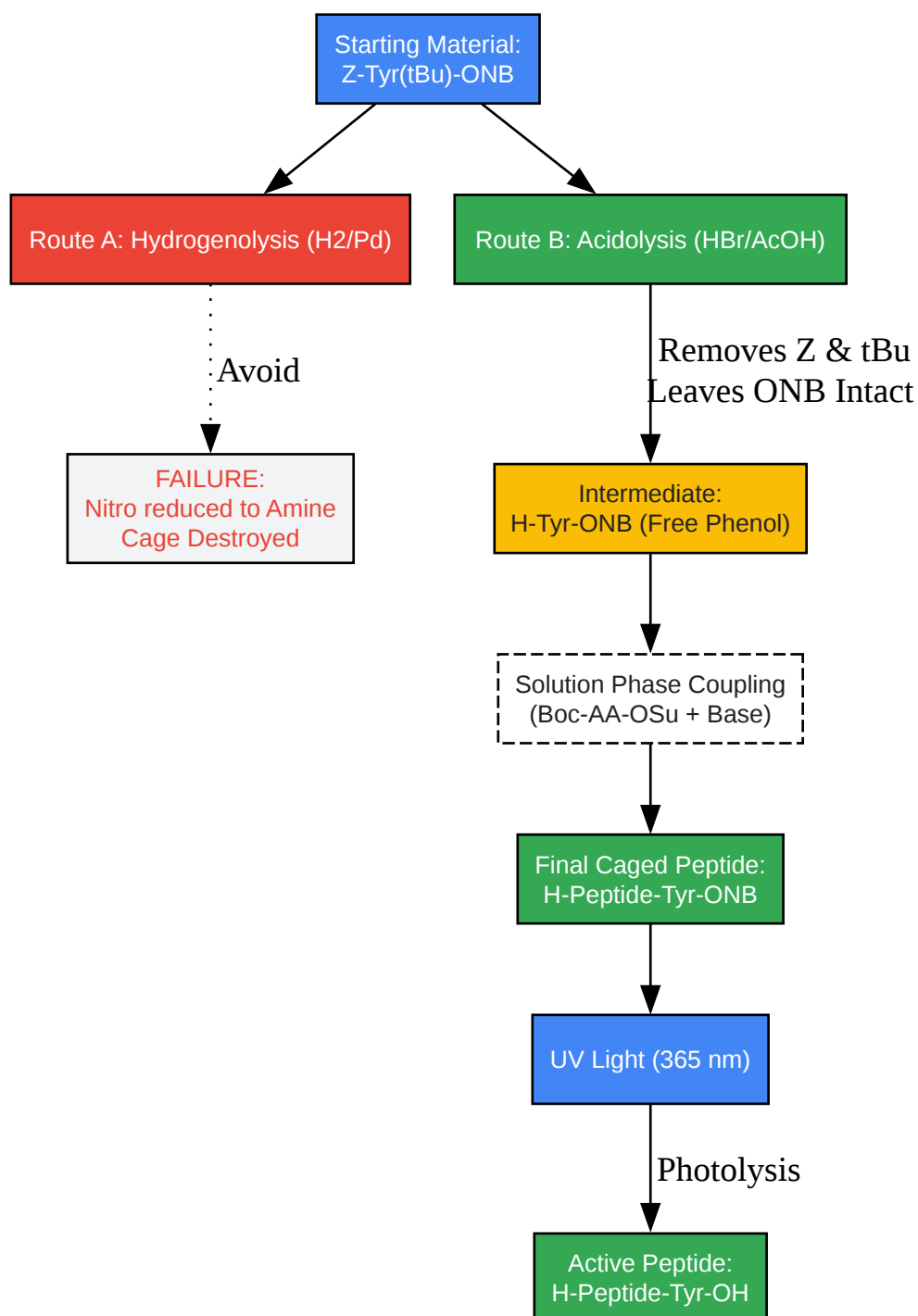
- Irradiate at

for 10–30 minutes.
- Mechanism: The o-nitrobenzyl group undergoes a Norrish Type II reaction, releasing the free C-terminal carboxylate and a nitroso-benzaldehyde byproduct.^[1]
- Analysis: Monitor by HPLC. The shift in retention time (loss of hydrophobic ONB group) confirms uncaging.

Part 3: Visualization & Data^[1]

Orthogonality & Strategy Map

This diagram illustrates the chemical logic required to navigate the protecting groups of **Z-Tyr(tBu)-ONB**.



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Caption: Chemical workflow for **Z-Tyr(tBu)-ONB** showing the necessity of Acidolysis (HBr) over Hydrogenolysis to preserve the photocage.

Comparison of Caging Reagents

Use this table to confirm you are using the correct reagent for your specific "Caged Peptide" needs.

Feature	Z-Tyr(tBu)-ONB (This Protocol)	Fmoc-Tyr(ONB)-OH (Alternative)
Caging Position	C-Terminus (Carboxyl)	Side-Chain (Phenol)
Synthesis Type	Solution Phase (Boc/HBr)	Solid Phase (Fmoc/SPPS)
Primary Application	Caged C-term binding motifs (e.g., RGD, Kinase Inhibitors)	Caged Phosphorylation sites, Receptor binding
Deprotection 1	HBr/AcOH (Removes Z)	Piperidine (Removes Fmoc)
Deprotection 2	TFA (Removes Boc)	TFA (Removes Resin/Side-chains)
Photolysis Product	Free Carboxylic Acid	Free Phenol

Part 4: References

- Original Synthesis of ONB-Caged Peptides: Tatsu, Y., et al. (1996).[1] "Solid-phase synthesis of caged peptides using tyrosine modified with a photocleavable protecting group." [1][6] Biochemical and Biophysical Research Communications.
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